

# An In-depth Technical Guide to Methyl 2-Furoate

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## Compound of Interest

Compound Name: Methyl 2-furoate

Cat. No.: B073834

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl 2-furoate**, a versatile heterocyclic compound with significant applications in chemical synthesis, flavor and fragrance industries, and as a building block in drug discovery. This document details its chemical identity, physicochemical properties, synthesis protocols, and key applications, presenting data in a structured and accessible format for technical audiences.

## Chemical Identity and Properties

**Methyl 2-furoate**, also known as methyl pyromucate, is the methyl ester of 2-furoic acid.<sup>[1][2]</sup> It is a key intermediate in organic synthesis and is recognized for its characteristic fruity and mushroom-like odor.<sup>[1]</sup>

Table 1: Chemical Identifiers for **Methyl 2-furoate**

Identifier	Value
CAS Number	611-13-2[1][2][3][4]
IUPAC Name	methyl furan-2-carboxylate[2][4]
Synonyms	Methyl furan-2-carboxylate, Methyl pyromucate, 2-Furancarboxylic acid methyl ester, Mefat, FEMA 2703[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> O <sub>3</sub> [1][2][3]
Molecular Weight	126.11 g/mol [1][3]
InChI	1S/C6H6O3/c1-8-6(7)5-3-2-4-9-5/h2-4H,1H3[2]
InChIKey	HDJLSECJEQSPKW-UHFFFAOYSA-N[2]
SMILES	COC(=O)c1ccco1

Table 2: Physicochemical Properties of **Methyl 2-furoate**

Property	Value
Appearance	Clear pale yellow to brown liquid[1], Orange liquid[5]
Odor	Pleasant, fruity, mushroom-like[1]
Boiling Point	181 °C (lit.)[1]
Density	1.179 g/mL at 25 °C (lit.)[1]
Refractive Index	n <sub>20</sub> /D 1.487 (lit.)[1]
Flash Point	73 °C (163.4 °F) - closed cup
Solubility	Slightly soluble in water, chloroform, and methanol[1]
LogP	0.99[1]

## Synthesis and Experimental Protocols

**Methyl 2-furoate** can be synthesized through several routes, most commonly via the esterification of 2-furoic acid or the oxidative esterification of furfural.

This method involves the reaction of 2-furoic acid with methanol in the presence of an acid catalyst.

#### Experimental Procedure:

- Combine 15g of 2-furoic acid, a corresponding molar equivalent of methanol, and a catalytic amount of sodium hydrogen sulfate ( $\text{NaHSO}_4 \cdot \text{H}_2\text{O}$ ) in a three-port flask equipped with a stirrer and condenser.[6]
- Add a boiling chip and heat the mixture to reflux with constant stirring.[6]
- Monitor the reaction progress by measuring the acid value of the mixture at set time intervals. The esterification rate can be calculated from the change in acid value.[6]
- Upon completion (typically after 150 minutes for optimal yield), cool the reaction mixture to room temperature.[6]
- Transfer the mixture to a separatory funnel and add 40 mL of water, then stir.[6]
- Separate the aqueous layer. Wash the organic layer with a saturated sodium carbonate solution until it is weakly alkaline, followed by a wash with a small amount of saturated saline solution until neutral.[6]
- Dry the organic layer over anhydrous sodium sulfate.
- Purify the crude product by vacuum distillation, collecting the fraction at 150-155 °C (at 0.08 MPa) to obtain pure **methyl 2-furoate**. [6]

This protocol describes a greener synthesis route using a heterogeneous catalyst.

#### Experimental Procedure:

- Charge a 25 mL side-armed round-bottomed flask with furfuryl alcohol (1 mmol), 10 mg of  $\text{Pd@g-C}_3\text{N}_4$  catalyst, and 5.0 mL of methanol.[7]

- Equip the flask with a magnetic stirring bar and a balloon filled with air.[\[7\]](#)
- Irradiate the reaction mixture with visible light using a 20-W domestic bulb at a set temperature for 12 hours.[\[7\]](#)
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).[\[7\]](#)
- After the reaction is complete, separate the catalyst by centrifugation.[\[7\]](#)
- Extract the product from the supernatant using ethyl acetate.[\[7\]](#)
- Dry the combined organic phases over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.[\[1\]](#)
- Purify the resulting residue by flash column chromatography (eluent: petroleum ether or a mixture of petroleum ether/ethyl acetate) to yield high-purity **methyl 2-furoate**.[\[1\]](#)

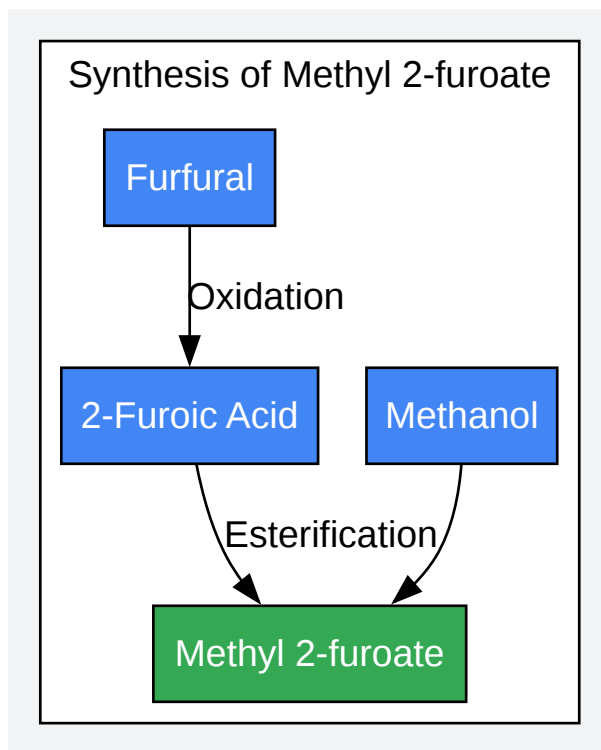
## Applications in Research and Drug Development

**Methyl 2-furoate** is a valuable building block for the synthesis of more complex molecules with potential biological activity.

- **Synthesis of Heterocyclic Compounds:** It is utilized in the synthesis of various heterocyclic compounds, including cis-fused 5-oxofuro[2,3-b]furans and sesquiterpene lactones.[\[1\]](#)[\[8\]](#) These molecular scaffolds are of interest in drug discovery.
- **Flavor and Fragrance:** Due to its distinct aroma, it is used as a flavoring agent in foods and beverages and as a component in perfumes.[\[6\]](#) It is a naturally occurring volatile compound in foods such as tequila, okra, and black currant juice.[\[1\]](#)
- **Potential Biological Activity:** Some studies suggest that **methyl 2-furoate** may possess antibacterial and antifungal properties, warranting further investigation for applications in food preservation and disease control.[\[6\]](#)
- **Biomarker Potential:** As it has been detected in various foods like fruits, coffee, and nuts, it could serve as a potential biomarker for the consumption of these food items.[\[6\]](#)[\[9\]](#)

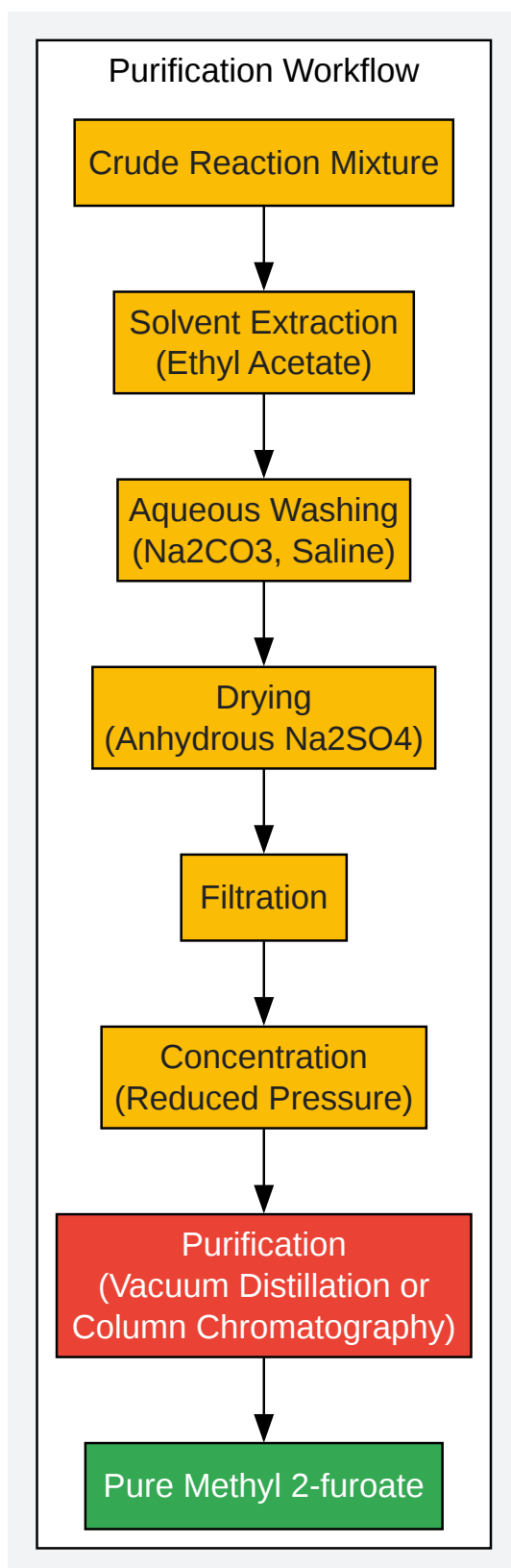
## Visualized Workflows and Relationships

The following diagrams illustrate key processes and relationships involving **methyl 2-furoate**.



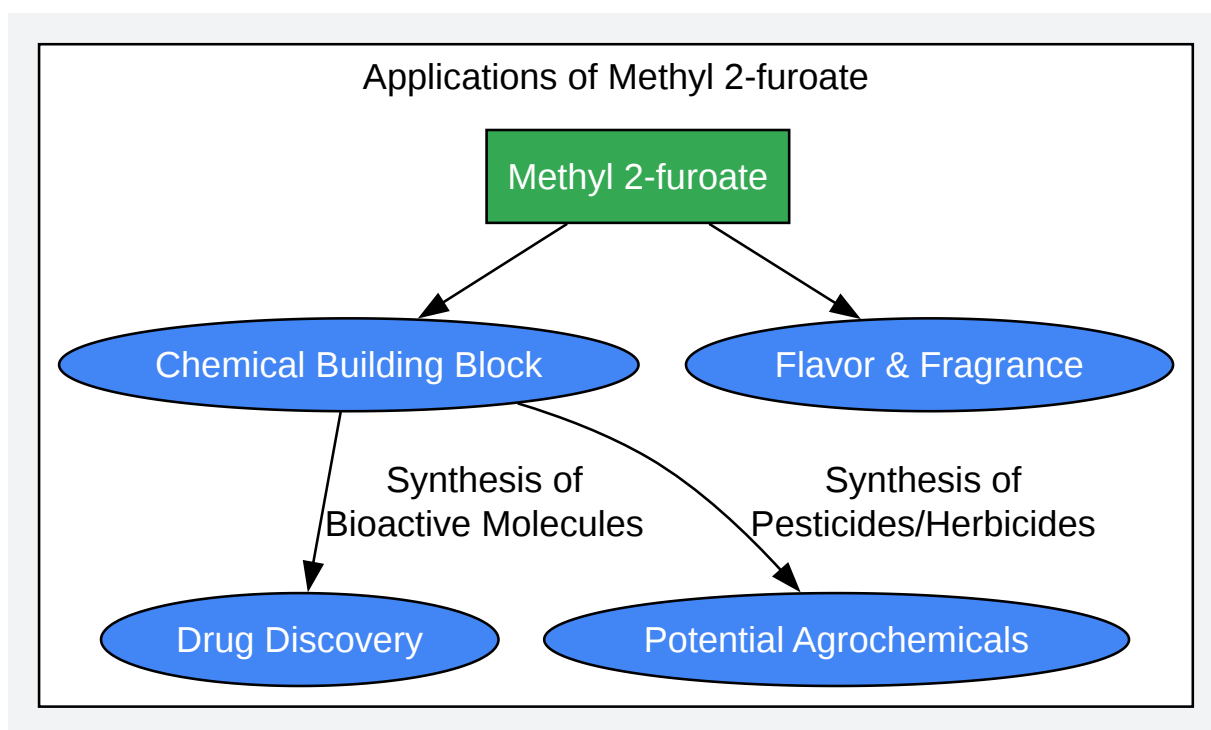
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Caption: Synthesis pathways leading to **Methyl 2-furoate**.



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Caption: General purification workflow for **Methyl 2-furoate**.



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## References

- 1. Methyl 2-furoate | 611-13-2 [chemicalbook.com]
- 2. Methyl 2-furoate [webbook.nist.gov]
- 3. scbt.com [scbt.com]
- 4. Methyl 2-furoate | C<sub>6</sub>H<sub>6</sub>O<sub>3</sub> | CID 11902 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. ScenTree - Methyl 2-furoate (CAS N° 611-13-2) [scentree.co]
- 6. Page loading... [wap.guidechem.com]
- 7. Methyl 2-furoate synthesis - chemicalbook [chemicalbook.com]
- 8. medchemexpress.com [medchemexpress.com]

- 9. foodb.ca [foodb.ca]
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